

Application Note: Quantification of Coenzyme Q10 in Human Plasma using HPLC-UV

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Compound of Interest

Compound Name: Coenzyme Q1

CAS No.: 727-81-1

Cat. No.: B106560

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Introduction

Coenzyme Q10 (CoQ10), an essential component of the mitochondrial electron transport chain, plays a crucial role in cellular energy production and acts as a potent antioxidant.[1][2] Plasma levels of CoQ10 are often measured to assess nutritional status, investigate mitochondrial dysfunction, and monitor supplementation therapy.[3] This application note describes a robust and validated High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the quantitative determination of total CoQ10 in human plasma. The method involves a simple one-step protein precipitation for sample extraction, followed by isocratic reversed-phase HPLC separation and UV detection at 275 nm.[3][4][5]

Principle

This method relies on the efficient extraction of CoQ10 from plasma proteins and subsequent separation from other endogenous components by reversed-phase HPLC. Quantification is achieved by comparing the peak area of CoQ10 in the sample to that of a known concentration in a standard solution. The UV detector is set at 275 nm, the wavelength of maximum absorbance for CoQ10.[1][3][5][6]

Experimental Protocols

1. Materials and Reagents

- **Coenzyme Q10** (Ubiquinone) standard (Sigma-Aldrich or equivalent)
- 1-Propanol (HPLC grade)[3][4]
- Methanol (HPLC grade)[3][6][7]
- Hexane (HPLC grade)[7][8]
- Perchloric acid (Analytical grade)[4]
- Sodium hydroxide (Analytical grade)[4]
- Water (HPLC grade)[3]
- Human plasma (collected in EDTA or heparin tubes)

2. Standard Solution Preparation

- **Stock Solution (1 mg/mL):** Accurately weigh and dissolve 10 mg of CoQ10 standard in 10 mL of 1-propanol. This solution should be stored protected from light at -20°C.[8]
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.1 to 4.0 µg/mL.[4]

3. Sample Preparation (Protein Precipitation)

- Thaw frozen plasma samples on ice.
- To 200 µL of plasma in a microcentrifuge tube, add 400 µL of ice-cold 1-propanol.[4]
- Vortex the mixture vigorously for 1 minute to ensure complete protein precipitation.
- Centrifuge the tube at 10,000 x g for 10 minutes at 4°C.[8]

- Carefully transfer the clear supernatant to a clean autosampler vial for HPLC analysis.

4. HPLC-UV System and Conditions

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and UV detector is required.
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size) is suitable for this separation.[3][7]
- Mobile Phase: An isocratic mobile phase consisting of 1-propanol and methanol (60:40, v/v) containing 89.5 mM perchloric acid and 57 mM sodium hydroxide can be used.[4] Alternatively, a simpler mobile phase of methanol and water (98:2, v/v) has also been reported.[3]
- Flow Rate: 1.0 mL/min.[4][6]
- Column Temperature: 30°C.[3]
- Injection Volume: 20 μ L.[4]
- UV Detection: 275 nm.[1][3][4][5][6][7]

5. Quantification

Construct a calibration curve by plotting the peak area of the CoQ10 standards against their corresponding concentrations. Determine the concentration of CoQ10 in the plasma samples by interpolating their peak areas from the calibration curve.

Data Presentation

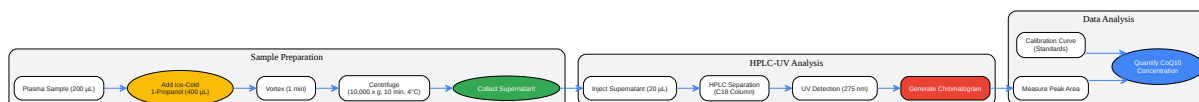
Table 1: HPLC-UV Method Parameters

Parameter	Value	Reference
Column	C18 reversed-phase (4.6 x 150 mm, 5 µm)	[3][7]
Mobile Phase	1-Propanol:Methanol (60:40, v/v) with additives	[4]
or Methanol:Water (98:2, v/v)	[3]	
Flow Rate	1.0 mL/min	[4][6]
Column Temperature	30°C	[3]
Injection Volume	20 µL	[4]
Detection Wavelength	275 nm	[1][3][4][5][6][7]

Table 2: Method Validation Summary

Parameter	Result	Reference
Linearity Range	0.1 - 4.0 µg/mL	[4]
Within-day Precision (CV%)	0.2 - 3.90%	[4]
Analytical Recovery	95.5 - 101.30%	[4]
Lower Limit of Detection (LOD)	8 ng on-column	[7]
Lower Limit of Quantification (LLOQ)	0.07 µM	[3]

Experimental Workflow Visualization



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Caption: Workflow for CoQ10 quantification in plasma.

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